

Application Notes and Protocols: Fludazonium Chloride Stock Solution

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Compound of Interest

Compound Name: *Fludazonium chloride*

Cat. No.: *B1662727*

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Introduction

Fludazonium chloride is an antifungal agent utilized in the research and development of treatments for both superficial and systemic fungal infections.[1][2] Accurate and consistent preparation of stock solutions is critical for reliable experimental results. These application notes provide detailed protocols for the preparation, storage, and stability assessment of **Fludazonium chloride** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **Fludazonium chloride** is presented in Table 1.

Table 1: Physicochemical Properties of **Fludazonium Chloride**

Property	Value	Source
CAS Number	53597-28-7	[1]
Molecular Formula	C ₂₆ H ₂₀ Cl ₅ FN ₂ O ₂	[1]
Molecular Weight	588.71 g/mol	[1][3][4]
Solubility	Soluble in DMSO	[1][5]
Appearance	Solid (form may vary)	N/A

Stock Solution Preparation

Materials and Equipment

- **Fludazonium chloride** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Sterile, disposable serological pipettes and pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Protocol for Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Fludazonium chloride** in DMSO. Adjustments to the mass of **Fludazonium chloride** and the volume of DMSO can be made to achieve other desired concentrations.

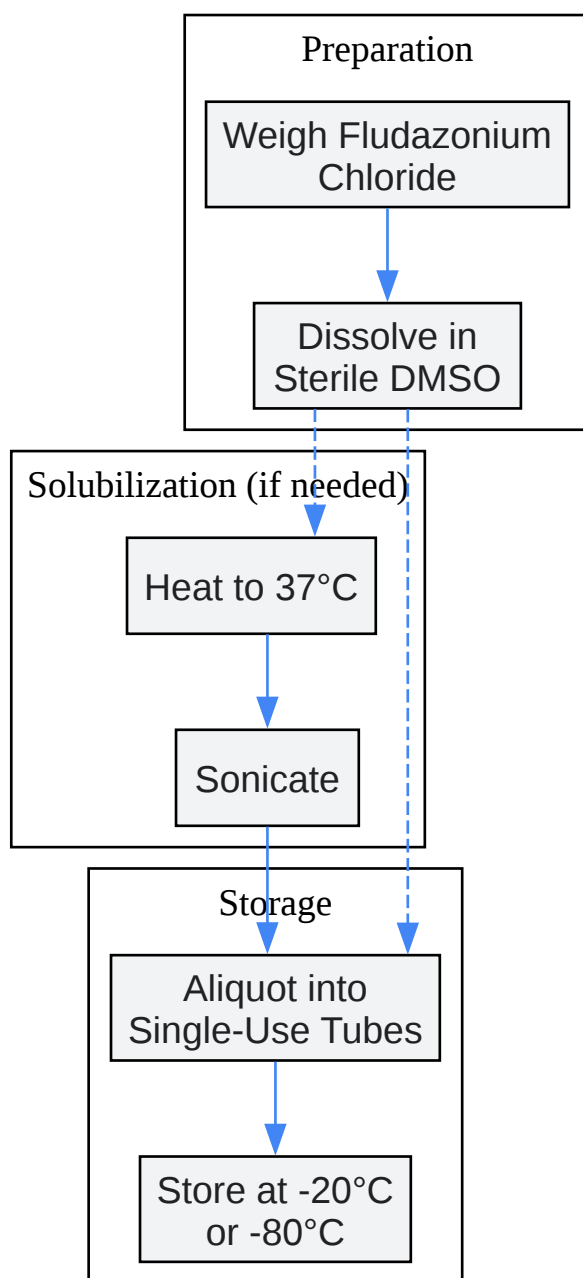
- Pre-weighing Preparation: In a biological safety cabinet or a designated clean area, label a sterile conical vial with the compound name, concentration, solvent, and date of preparation.
- Weighing **Fludazonium Chloride**: Carefully weigh the desired amount of **Fludazonium chloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.89 mg of **Fludazonium chloride** (refer to Table 2 for calculations).
- Dissolution:
 - Transfer the weighed **Fludazonium chloride** to the labeled sterile vial.
 - Add the calculated volume of sterile DMSO. For a 10 mM solution using 5.89 mg of the compound, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
- Enhancing Solubility (if necessary): If the compound does not fully dissolve, heat the solution to 37°C and sonicate in an ultrasonic bath for a short period.^{[1][2]} Visually inspect the solution to ensure complete dissolution before proceeding.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.^{[1][2]}
 - Store the aliquots at -20°C or -80°C.

Table 2: Example Volumes for **Fludazonium Chloride** Stock Solution Preparation

Desired Concentration	Mass of Fludazonium Chloride (for 1 mL final volume)	Volume of DMSO
1 mM	0.589 mg	1 mL
5 mM	2.945 mg	1 mL
10 mM	5.89 mg	1 mL

Note: The molecular weight of 588.71 g/mol was used for these calculations.

Experimental Workflow



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Caption: Workflow for **Fludazonium Chloride** Stock Solution Preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **Fludazonium chloride** stock solution.

Table 3: Recommended Storage Conditions and Stability

Storage Temperature	Recommended Duration of Use	Source
-20°C	Within 1 month	[1][2]
-80°C	Within 6 months	[1][2]

To avoid degradation, it is strongly recommended to store the stock solution in small aliquots to prevent repeated freeze-thaw cycles.[1][2]

Quality Control

While extensive quality control may not be necessary for routine laboratory use, for sensitive applications, the following can be considered:

- Visual Inspection: Before each use, visually inspect the thawed aliquot for any signs of precipitation. If precipitate is observed, warm the solution to 37°C and vortex to redissolve.
- Purity and Identity Confirmation (for GMP or GLP studies): For rigorous studies, techniques such as High-Performance Liquid Chromatography (HPLC) can be used to assess the purity and concentration of the stock solution over time.

Safety Precautions

- Handle **Fludazonium chloride** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.[6]

Chemical Structure of Fludazonium Chloride

Fludazonium Chloride Structure



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Caption: Chemical Structure of Fludazonium.

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